

# An In-depth Technical Guide to Ethyl Picolinate

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## Compound of Interest

Compound Name: Ethyl picolinate

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**Ethyl picolinate**, also known as ethyl pyridine-2-carboxylate, is a pyridine derivative with significant applications as a building block in the synthesis of more complex molecules, including pharmaceuticals. Its utility in medicinal chemistry is noteworthy, particularly as an intermediate in the creation of targeted therapeutic agents. For instance, it forms the basic skeleton of small molecule inhibitors of c-Met, a receptor tyrosine kinase implicated in cancer development and metastasis.<sup>[1][2]</sup> This guide provides essential physicochemical data, a detailed synthesis protocol, and a visual representation of its synthesis workflow.

## Core Physicochemical Properties

A clear understanding of the fundamental properties of **ethyl picolinate** is crucial for its application in research and development. The following table summarizes its key quantitative data.

Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>9</sub> NO <sub>2</sub>	<sup>[3][4][5][6][7][8]</sup>
Molecular Weight	151.16 g/mol	<sup>[3][8][9]</sup>
Alternate Molecular Weight	151.1626 g/mol	<sup>[3][5]</sup>
Alternate Molecular Weight	151.17 g/mol	<sup>[4]</sup>

## Experimental Protocol: Synthesis of Ethyl Picolinate

The following protocol details a common and effective method for the synthesis of **ethyl picolinate** from picolinic acid and ethanol.

Objective: To synthesize **ethyl picolinate** via Fischer esterification of picolinic acid.

Materials:

- Picolinic acid (5.0 g, 41 mmol)
- Anhydrous ethanol (40 mL)
- Concentrated sulfuric acid ( $\text{H}_2\text{SO}_4$ ) (12 mL)
- Sodium carbonate ( $\text{Na}_2\text{CO}_3$ )
- Dichloromethane ( $\text{CH}_2\text{Cl}_2$ )
- Magnesium sulfate ( $\text{MgSO}_4$ )
- Water ( $\text{H}_2\text{O}$ )

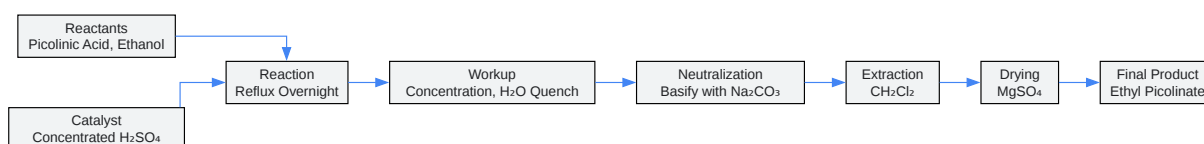
Procedure:

- In a round-bottom flask, combine picolinic acid (5.0 g) with anhydrous ethanol (40 mL).
- Carefully add concentrated sulfuric acid (12 mL) to the mixture.
- Reflux the reaction mixture overnight.[\[9\]](#)
- After reflux, concentrate the reaction mixture to reduce the volume.[\[9\]](#)
- Pour the concentrated residue into 25 mL of water.[\[9\]](#)
- Basify the resulting solution with sodium carbonate.[\[9\]](#)
- Extract the aqueous layer three times with 25 mL of dichloromethane.[\[9\]](#)

- Combine the organic layers and dry over magnesium sulfate.[9]
- Concentrate the dried organic layer to yield **ethyl picolinate** as a colorless liquid. The expected yield is approximately 85%.[9]

## Synthesis Workflow

The logical flow of the synthesis protocol can be visualized to enhance understanding of the experimental sequence.



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### Synthesis of **Ethyl Picolinate** Workflow

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